

Operational Guide: (E)-Fluvoxamine-d3 Maleate Disposal Procedures

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Compound of Interest

Compound Name: (E)-Fluvoxamine-d3 Maleate

Cat. No.: B13715915

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Executive Directive

Do not dispose of **(E)-Fluvoxamine-d3 Maleate** down the drain.

This compound is a halogenated Selective Serotonin Reuptake Inhibitor (SSRI). While the deuterium isotope (

) renders it stable for mass spectrometry, it does not alter its toxicological profile or environmental persistence. It is classified as Aquatic Chronic 1 (H410) and Eye Dam. 1 (H318).

[1]

Effective disposal requires strict segregation into Halogenated Waste streams due to the trifluoromethyl (

) group, which generates corrosive hydrogen fluoride (HF) upon combustion. Failure to segregate damages standard incineration scrubbers and violates EPA/RCRA and EU waste directives.

Compound Safety & Hazard Profile

Before initiating disposal, verify the material against the following physicochemical profile to ensure compatibility with your facility's waste stream.

Parameter	Specification
Compound Name	(E)-Fluvoxamine-d3 Maleate
Chemical Class	Halogenated Aralkylketone / SSRI
CAS Number	61718-82-9 (Parent Unlabeled)
Molecular Formula	
Signal Word	DANGER
Hazard Statements	H302: Harmful if swallowed H318: Causes serious eye damage H410: Very toxic to aquatic life with long lasting effects
Key Structural Hazard	Trifluoromethyl group (): Requires "Halogenated" waste coding.[1][2][3]
RCRA Status (USA)	Not P/U-Listed; Regulated as Characteristic/Toxic or under Subpart P (Pharmaceutical Waste).

Disposal Workflow & Decision Matrix

The following protocol utilizes a "Cradle-to-Grave" tracking approach. The specific presence of the isotope (

) allows for inventory reconciliation but mandates that the waste be treated with the same rigor as the active pharmaceutical ingredient (API).

Phase A: Solid Waste (Pure Standard / Expired Vials)

Applicability: Expired reference standards, spilled powder, or residue >3% of container volume.

- **Containment:** Place the original vial with cap tightened into a clear, sealable secondary bag (e.g., Ziploc).
- **Segregation:** Deposit into the Solid Hazardous Waste drum.
- **Labeling:** The waste tag MUST explicitly state:

- "Pharmaceutical Waste - Toxic"
- "Contains Halogens (Fluorine)"
- Destruction Method: High-Temperature Incineration () with acid gas scrubbing.

Phase B: Liquid Waste (HPLC/LC-MS Effluent)

Applicability: Mobile phases containing trace (E)-Fluvoxamine-d3.

- Solvent Compatibility Check:
 - If mobile phase contains Acetonitrile/Methanol: Organic Waste.
 - If mobile phase is >95% Aqueous: Aqueous Waste (Check facility rules; often must still go to chemical waste due to API content).
- Halogen Rule: Even if the solvent is non-halogenated (e.g., Methanol), the presence of Fluvoxamine (containing F) technically introduces halogens.
 - Protocol: If the concentration of Fluvoxamine is ppm, use the Halogenated Solvent waste stream.
 - Protocol: For trace LC-MS waste (ppm), standard Organic Solvent waste is typically acceptable, provided the total halogen content remains below the facility's threshold (usually 1-2%).
- Neutralization: NEVER attempt to chemically neutralize or bleach this compound in the lab. Oxidation can produce unknown fluorinated byproducts.

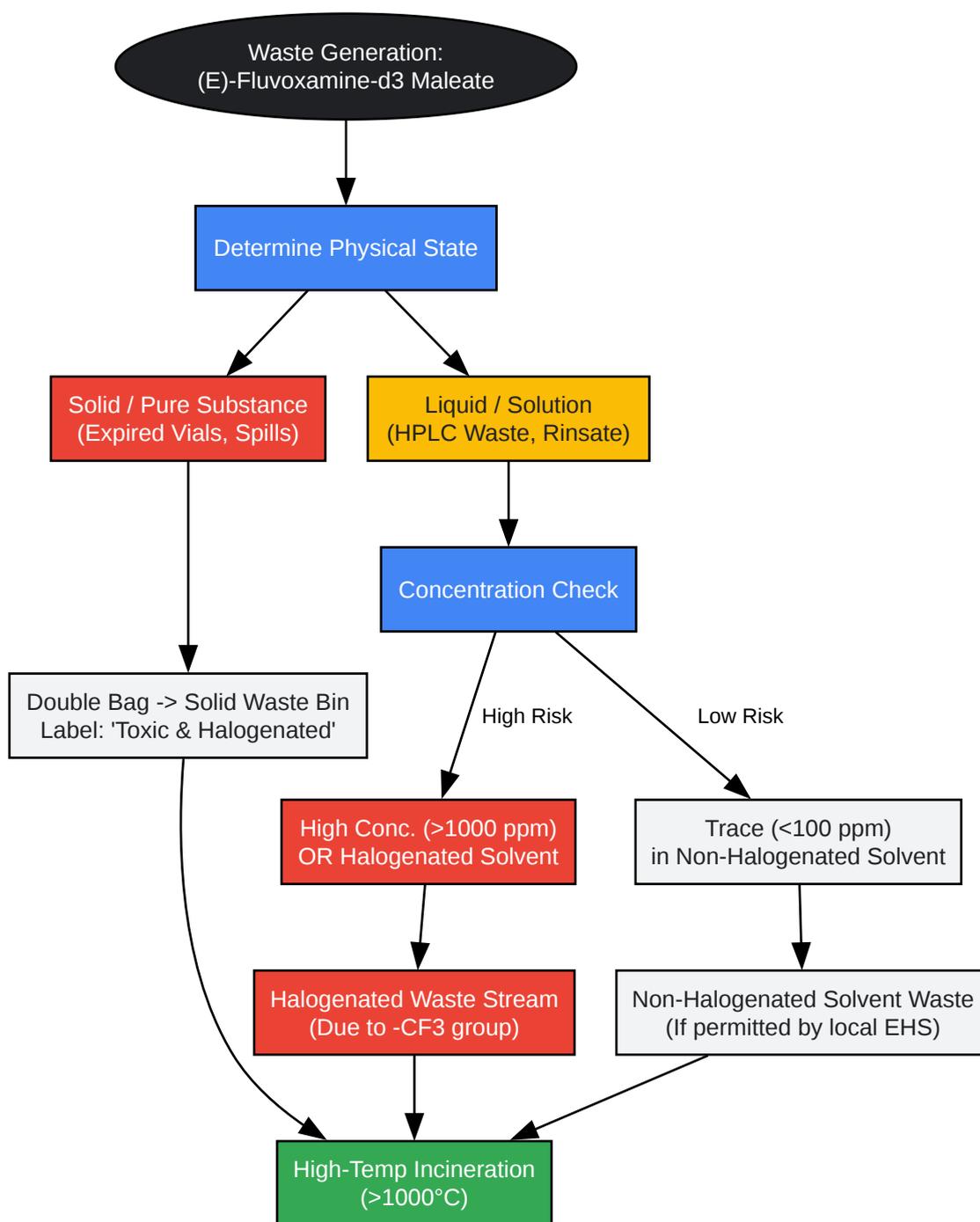
Phase C: Sharps & Glassware

- Triple Rinse: Vials must be triple-rinsed with a suitable solvent (Methanol).
- Rinsate Disposal: Pour rinsate into the Halogenated Organic Waste container.

- Glass Disposal: Defaced, rinsed vials can be discarded in the Glass/Sharps bin (non-hazardous), unless your local EHS requires all API vials to be incinerated (Best Practice).

Visualized Disposal Logic (DOT)

The following diagram illustrates the decision logic for segregating this specific deuterated standard.



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Figure 1: Decision matrix for the segregation of fluorinated pharmaceutical standards. Note that both streams ultimately lead to incineration, but segregation prevents corrosion of non-halogenated waste infrastructure.

Regulatory Compliance & Documentation

United States (RCRA)

- **Waste Code:** While Fluvoxamine is not P-listed or U-listed, it should be managed as Hazardous Waste Pharmaceuticals under 40 CFR Part 266 Subpart P (for healthcare/labs).
- **Characteristic Flag:** If testing shows aquatic toxicity or if mixed with flammable solvents, use codes D001 (Ignitable) or state-specific codes for toxic waste (e.g., WT02 in Massachusetts).
- **Manifesting:** Ensure the manifest lists "Organic Fluorine" to alert the Treatment, Storage, and Disposal Facility (TSDF).

European Union (EWC)

- **Waste Code:** Assign 18 01 08* (Cytotoxic and cytostatic medicines) or 18 01 09 (Medicines other than those mentioned in 18 01 08), depending on the specific concentration and local interpretation of "cytotoxic" for SSRIs.
- **Best Practice:** Treat as 16 05 06* (Laboratory chemicals consisting of or containing hazardous substances).

References

- U.S. Environmental Protection Agency (EPA). (2019). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. 40 CFR Part 266 Subpart P. Retrieved from [[Link](#)]
- PubChem. (n.d.). Fluvoxamine Maleate Compound Summary. National Library of Medicine. Retrieved from [[Link](#)]

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- [1. cdn.caymanchem.com](http://cdn.caymanchem.com) [cdn.caymanchem.com]
- [2. pwaste.com](http://pwaste.com) [pwaste.com]
- [3. Waste Code](http://waste.code.rcrainfo.epa.gov) [rcrainfo.epa.gov]
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